

# Personal protective equipment for handling Mtb-IN-2

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## Compound of Interest

Compound Name: Mtb-IN-2

Cat. No.: B12388885

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## Essential Safety and Handling Guide for Mtb-IN-2

This document provides critical safety and logistical information for the handling and disposal of **Mtb-IN-2**, a flammable solid that is harmful if swallowed and causes skin and serious eye damage.[1] The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Classification

**Mtb-IN-2** is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement
Flammable solids	1	H228: Flammable solid
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin irritation	2	H315: Causes skin irritation
Serious eye damage	1	H318: Causes serious eye damage

Signal Word: Danger

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Mtb-IN-2** to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166. Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals, The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	Where risk assessment shows air-purifying respirators are appropriate use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator. Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

## Safe Handling and Storage Protocols

Adherence to the following step-by-step procedures is crucial for the safe handling and storage of **Mtb-IN-2**.

### Engineering Controls:

- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ensure adequate ventilation. Work in a well-ventilated area, preferably in a chemical fume hood.

### Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Read and understand the Safety Data Sheet.
- Grounding: Ground and bond the container and receiving equipment to prevent static discharge.[\[1\]](#)
- Avoiding Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking is permitted in the handling area.[\[1\]](#)
- Dispensing: When dispensing, avoid creating dust. Use non-sparking tools.
- Personal Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash skin thoroughly after handling.[\[1\]](#)

### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from heat and sources of ignition.[\[1\]](#)

## First Aid Measures

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth.[1]
In Case of Skin Contact	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1]
If Inhaled	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.

## Spill and Disposal Plan

### Spill Response:

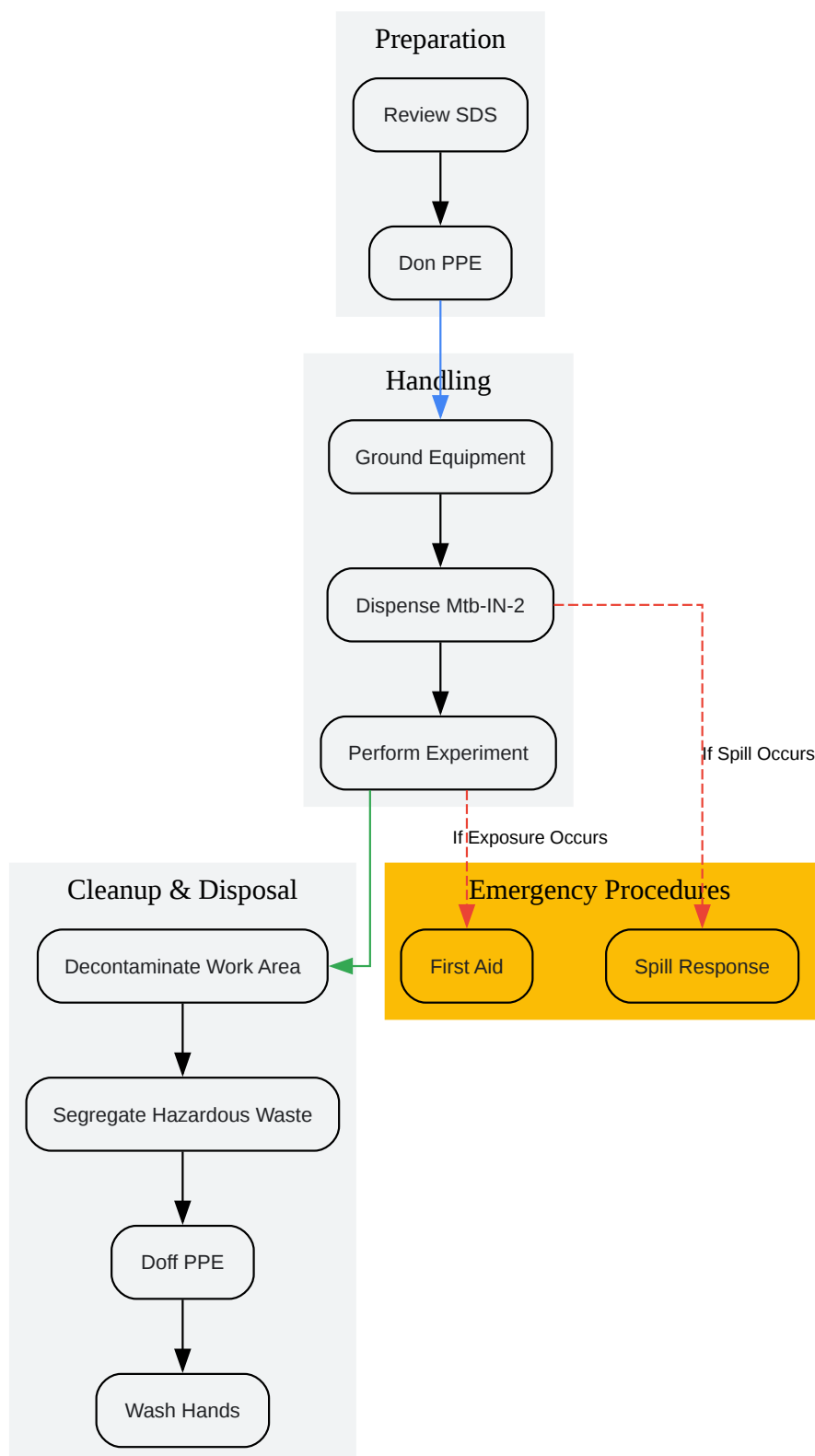
- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Clean-up: Sweep up and shovel. Do not create dust. Use spark-proof tools and explosion-proof equipment. Keep in suitable, closed containers for disposal.

### Disposal:

- Dispose of this material and its container as hazardous waste.
- Contact a licensed professional waste disposal service to dispose of this material.
- Dispose of contaminated packaging as unused product.

## Mtb-IN-2 Handling Workflow

The following diagram illustrates the standard operating procedure for the safe handling of **Mtb-IN-2** from preparation to disposal.



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Caption: Workflow for safe handling of **Mtb-IN-2**.

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## References

- 1. sigmaaldrich.com [sigmaaldrich.com]
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